

# Application Note and Protocol: Preparing Sodium Ionophore III Stock Solution in DMSO

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## Compound of Interest

Compound Name: Sodium ionophore III

Cat. No.: B1682789

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**Audience:** This document is intended for researchers, scientists, and drug development professionals who require a reliable protocol for the preparation, storage, and handling of **Sodium Ionophore III** stock solutions for experimental use.

## Introduction

**Sodium Ionophore III**, also known as ETH2120, is a highly selective neutral ionophore used for the potentiometric determination of sodium ion activity in various biological and environmental samples.<sup>[1][2][3]</sup> Its primary application is in the fabrication of sodium-selective liquid membrane electrodes, which are crucial for accurately measuring sodium concentrations in blood, serum, and plasma.<sup>[1][4]</sup> Given its lipophilic nature, **Sodium Ionophore III** facilitates the transport of sodium ions across lipid membranes, a property that is also leveraged in fundamental research to study the effects of Na<sup>+</sup> gradients on cellular processes like chemiosmotic energy conservation.

Proper preparation of a stock solution is a critical first step for ensuring the accuracy and reproducibility of experiments. Dimethyl sulfoxide (DMSO) is a common solvent for this purpose due to its ability to dissolve a wide range of organic compounds. This document provides a detailed protocol for preparing a stock solution of **Sodium Ionophore III** in DMSO, along with essential data on its chemical properties, solubility, and handling safety.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Sodium Ionophore III**.

Property	Value	Reference(s)
Molecular Formula	C <sub>34</sub> H <sub>52</sub> N <sub>2</sub> O <sub>4</sub>	
Molecular Weight	552.79 g/mol	
Appearance	Crystalline solid	
Purity (HPLC)	≥98%	
Solubility in DMSO	Up to 3 mg/mL (5.42 mM). Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility. Some sources suggest 2 mg/mL may require sonication and warming.	
Solubility in Water	Insoluble	
Storage (Powder)	3 years at -20°C	
Storage (Stock Solution)	Aliquot and store to avoid freeze-thaw cycles. • 1 year at -80°C • 1 month at -20°C	

## Safety and Handling Precautions

**Sodium Ionophore III** is classified with the hazard statement H335, indicating it may cause respiratory irritation. Adherence to standard laboratory safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, nitrile gloves, and safety glasses with side shields.
- **Engineering Controls:** Handle the solid powder and concentrated DMSO stock solution inside a chemical fume hood to avoid inhalation of dust or aerosols.
- **Handling:** Avoid direct contact with skin and eyes. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling the compound.

- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

DMSO is an aprotic solvent that can facilitate the absorption of chemicals through the skin. Exercise extra caution when handling the stock solution.

## Experimental Protocol: Preparation of a 5 mM Stock Solution

This protocol describes the preparation of 1 mL of a 5 mM stock solution of **Sodium Ionophore III** in DMSO. Adjust volumes and mass as required for your specific experimental needs.

Materials:

- **Sodium Ionophore III** (MW: 552.79 g/mol )
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator water bath

Workflow Diagram:

Caption: Experimental workflow for preparing **Sodium Ionophore III** stock solution.

Procedure:

- Calculate the Required Mass:
  - To prepare a stock solution of a specific molarity, use the following formula:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- For 1 mL (0.001 L) of a 5 mM (0.005 mol/L) solution:
  - $\text{Mass (mg)} = 0.005 \text{ mol/L} \times 0.001 \text{ L} \times 552.79 \text{ g/mol} \times 1000 \text{ mg/g} = 2.76 \text{ mg}$
- Weigh the Compound:
  - In a chemical fume hood, carefully weigh out 2.76 mg of **Sodium Ionophore III** powder using an analytical balance and place it into a clean, labeled 1.5 mL microcentrifuge tube.
- Add Solvent:
  - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Dissolve the Compound:
  - Cap the tube securely and vortex the mixture at medium-high speed until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain.
- Optional - Aiding Dissolution:
  - If the compound does not dissolve readily, sonicate the tube in a water bath for 5-10 minutes. Gentle warming (up to 60°C) can also be applied, but avoid excessive heat to prevent degradation.
- Storage:
  - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in cryovials or microcentrifuge tubes.
  - Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for short-term use (up to 1 month).

## Quality Control

- **Visual Inspection:** A freshly prepared stock solution should be a clear, colorless, and particulate-free liquid.
- **Solvent Quality:** The use of high-purity, anhydrous DMSO is critical, as water content can significantly decrease the solubility of **Sodium Ionophore III**.
- **Accurate Records:** Maintain a detailed log of the preparation date, concentration, solvent lot number, and storage conditions for each batch of stock solution.

By following this detailed protocol and adhering to the safety guidelines, researchers can confidently prepare **Sodium Ionophore III** stock solutions for consistent and reliable experimental results.

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